

Benchmarking Trifloxystrobin Acid Degradation: A Comparative Kinetic & Mechanistic Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Trifloxystrobin acid*

CAS No.: 252913-85-2

Cat. No.: B3333937

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Executive Summary: The "Acid Trap" in Strobilurin Kinetics

In the development and environmental profiling of strobilurin fungicides, the degradation of the parent ester is rarely the endpoint; it is the genesis of the persistent acid metabolite. While Trifloxystrobin is marketed for its rapid dissipation (parent

day), this is a kinetic sleight of hand. It rapidly converts to **Trifloxystrobin Acid** (CGA 321113), a highly persistent, anionic metabolite with a soil half-life exceeding 300 days in some matrices.

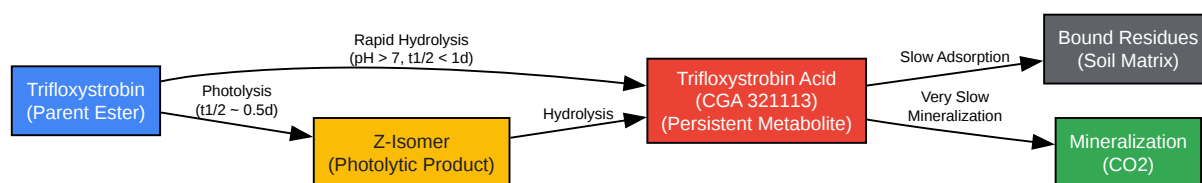
This guide benchmarks the degradation profile of **Trifloxystrobin Acid** against the acid metabolites of Azoxystrobin, Pyraclostrobin, and Kresoxim-methyl. By synthesizing kinetic data and mechanistic pathways, we demonstrate that while Trifloxystrobin offers superior acute safety due to rapid parent breakdown, it presents a higher chronic load potential in groundwater compared to Pyraclostrobin, necessitating distinct experimental monitoring protocols.

Mechanistic Profiling: The Hydrolytic Shift

The defining characteristic of Trifloxystrobin is its lability. Unlike Azoxystrobin, which possesses a robust pyrimidinyl ether linkage conferring hydrolytic stability, Trifloxystrobin relies on a methyl oxime acetate group that is highly susceptible to alkaline hydrolysis.

The Degradation Pathway

The degradation is biphasic. The first phase is the rapid cleavage of the methyl ester, yielding the acid. The second phase is the slow mineralization of the acid.



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Figure 1: The primary degradation pathway of Trifloxystrobin. Note the bottleneck at the Acid stage (Red), indicating accumulation potential.

Comparative Benchmarking: Acid Metabolite Stability

To objectively assess performance, we must compare the Metabolite-to-Parent Ratio and the Acid Persistence (

) across the strobilurin class.

Comparative Kinetic Data (Soil/Aquatic Systems)

Compound	Parent Stability ()	Primary Acid Metabolite	Acid Stability ()	Mobility Risk (Acid)
Trifloxystrobin	Rapid (< 1 day)	CGA 321113	High (100–350 days)	High (Anionic/Leacher)
Azoxystrobin	Stable (8–164 days)	R234886	High (> 200 days)	Moderate (Formed slower)
Kresoxim-methyl	Rapid (< 3 days)	490M1	Moderate (38–131 days)	High
Pyraclostrobin	Rapid (2–4 days)	BF 500-3	Low/Moderate (< 30 days*)	Low (Rapid dissipation)

*Note: BF 500-3 residues often decline below LOQ within 15-30 days in field trials, showing significantly lower persistence than CGA 321113.

Technical Analysis

- Trifloxystrobin vs. Azoxystrobin: Azoxystrobin is the "stable tank." Its parent compound persists, maintaining fungicidal activity but also acute toxicity risks for longer. Trifloxystrobin "fails safe" by breaking down instantly, but it trades acute risk for the chronic persistence of CGA 321113.
- Trifloxystrobin vs. Pyraclostrobin: This is the critical differentiator. Both parents degrade quickly. However, Pyraclostrobin's acid metabolite (BF 500-3) does not exhibit the extreme recalcitrance of CGA 321113. For groundwater protection in vulnerable soils, Pyraclostrobin presents a lower long-term leaching risk.

Experimental Protocol: Determination of Acid Kinetics

Standard OECD 307 protocols often miss the nuances of rapid-parent/stable-acid dynamics because sampling intervals are spaced too widely in the early phase. The following protocol is

adapted to capture the rapid conversion and the long tail of the acid.

Protocol Design (Adapted OECD 307)

Objective: Quantify

of CGA 321113 accounting for immediate formation.

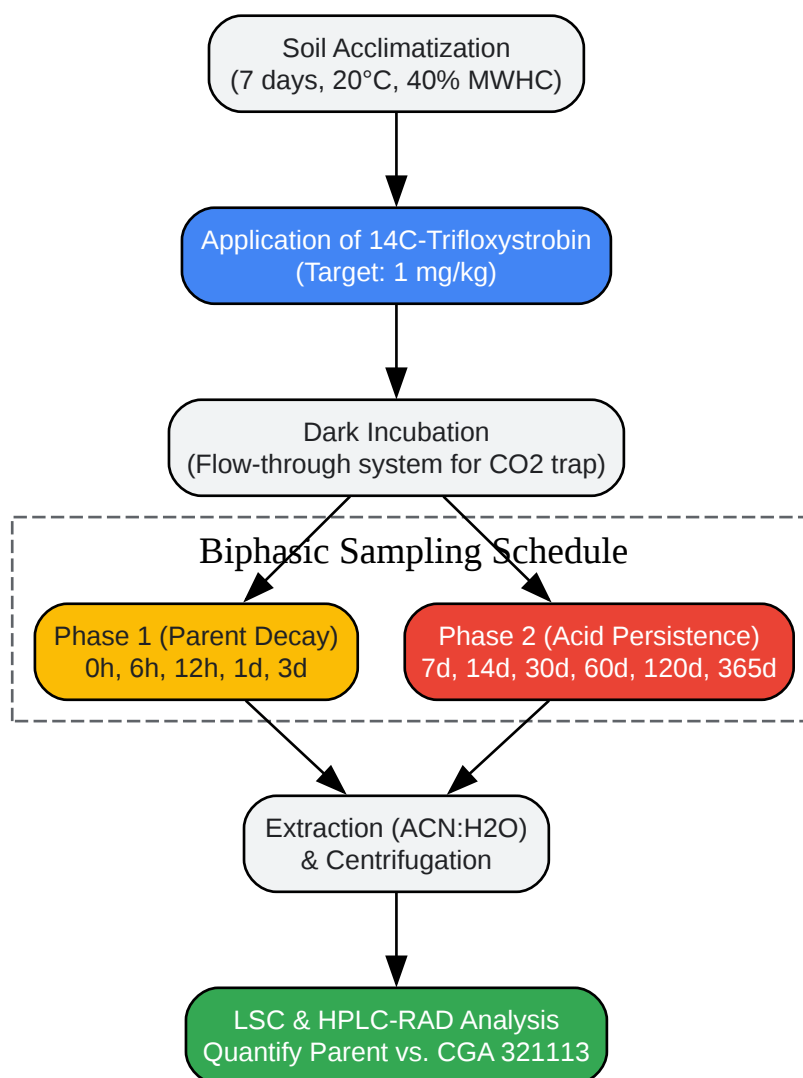
Reagents & Materials:

- Test Substance:

C-Trifloxystrobin (radiolabeled on phenyl ring).

- Soil Matrix: Sandy loam (vulnerable) and Clay loam (absorptive), sieved 2 mm.
- Solvents: Acetonitrile/Water (80:20 v/v) for extraction.

Workflow Diagram:



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Figure 2: Biphasic sampling workflow designed to capture the rapid

of the parent and the extended

of the acid metabolite.

Critical Procedural Steps

- High-Frequency Initial Sampling: Unlike standard protocols starting at Day 1 or 3, you must sample at 0, 6, and 12 hours. Missing these points will result in a failure to calculate the formation kinetic constant (

) of the acid.

- Acidified Extraction: CGA 321113 is an acid. Ensure extraction solvents are not alkaline, or you may artificially induce further hydrolysis of the parent during workup. Use slightly acidified acetonitrile if stability allows, or process immediately at low temperature.
- Mass Balance: Because the acid is persistent, mineralization to

CO

will be low (< 5%). Focus analytical effort on the extractable residue fraction, not just the volatile traps.

Implications for Drug Development & Registration

The Regulatory "Red Flag"

When benchmarking against Azoxystrobin, **Trifloxystrobin Acid**'s mobility is the primary regulatory hurdle.

- Groundwater Ubiquity Score (GUS): CGA 321113 frequently scores as a "Leacher" (GUS > 2.8) due to high

and low

.
- Mitigation Strategies: Development teams must generate data proving that while the acid leaches, it possesses significantly reduced toxicity compared to the parent.

Ecotoxicology Shift

The risk profile shifts from Acute Aquatic Toxicity (Parent) to Chronic Benthic Accumulation (Acid).

- Parent: Highly toxic to fish/invertebrates (

in ppb range).
- Acid:[1][2][3] Orders of magnitude less toxic, but chronic exposure to sediment-dwellers must be evaluated.

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